

# p-Cresyl Isovalerate: Application Notes and Protocols for Metabolic Studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *p-Cresyl isovalerate*

Cat. No.: *B1584962*

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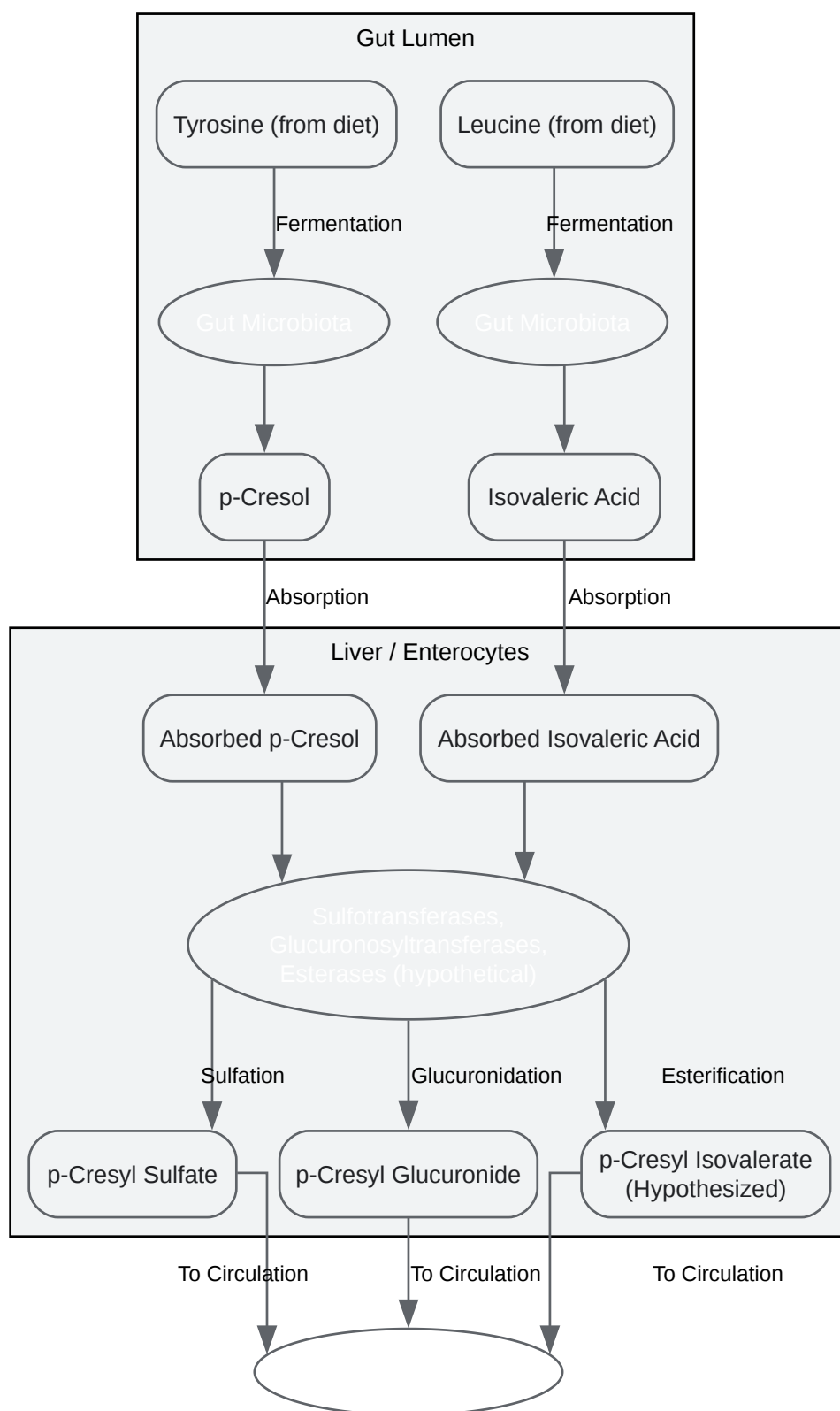
## Introduction

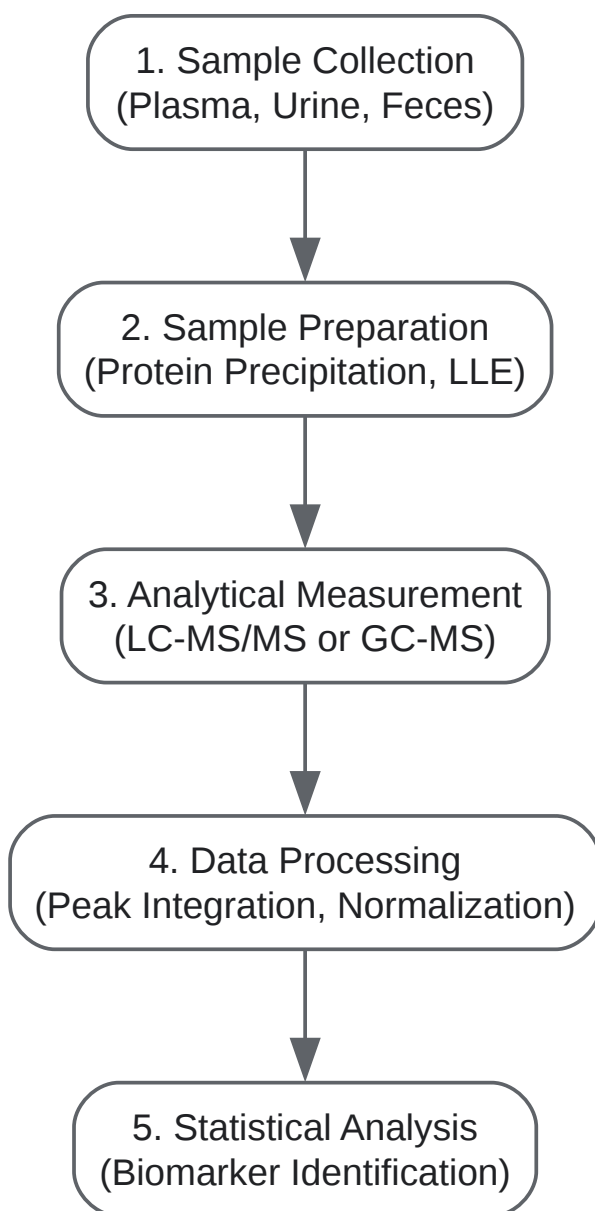
**p-Cresyl isovalerate** is an ester formed from p-cresol and isovaleric acid. While its primary applications to date have been in the fragrance and flavoring industries, its constituent molecules, p-cresol and isovaleric acid, are well-established metabolites originating from the gut microbiota.[1] The potential for **p-cresyl isovalerate** to be formed in vivo and serve as a biomarker in metabolic studies is an emerging area of interest. These application notes provide a comprehensive overview of the current knowledge of its precursors, their roles in metabolic diseases, and hypothesized protocols for the study of **p-cresyl isovalerate** as a novel biomarker.

p-Cresol is a phenolic compound produced by the gut microbial metabolism of the amino acid tyrosine.[2][3] It is a well-documented uremic toxin that accumulates in patients with chronic kidney disease (CKD) and has been associated with cardiovascular disease and insulin resistance.[4][5] Isovaleric acid is a branched-chain fatty acid produced from the microbial fermentation of the amino acid leucine in the gut. Altered levels of isovaleric acid have been linked to various metabolic conditions. Given that both precursors are products of gut microbial activity, **p-cresyl isovalerate** could serve as a specific biomarker for gut dysbiosis and its downstream metabolic consequences.

## Metabolic Pathway of p-Cresol and Hypothesized Formation of p-Cresyl Isovalerate

p-Cresol is synthesized in the colon by gut bacteria through the fermentation of tyrosine.<sup>[2]</sup> Once absorbed, p-cresol undergoes detoxification in the liver, primarily through sulfation and glucuronidation, forming p-cresyl sulfate and p-cresyl glucuronide, respectively.<sup>[6]</sup> It is hypothesized that p-cresol could also be esterified with isovaleric acid, another gut microbial metabolite, to form **p-cresyl isovalerate**. The enzyme(s) responsible for this esterification in a biological context are currently unknown.





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Address: 3281 E Guasti Rd

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